

An In-depth Technical Guide to IR 754 Carboxylic Acid in Research

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Compound of Interest

Compound Name: *IR 754 Carboxylic Acid*

Cat. No.: *B15551816*

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For Researchers, Scientists, and Drug Development Professionals

Introduction to IR 754 Carboxylic Acid

IR 754 Carboxylic Acid is a near-infrared (NIR) cyanine dye, a class of synthetic polymethine dyes. Its chemical structure is characterized by two nitrogen-containing heterocyclic rings joined by a polymethine chain, with a carboxylic acid functional group. This terminal carboxylic acid is a key feature, enabling covalent conjugation to a variety of biomolecules and surfaces. The dye's significant absorption and fluorescence in the NIR spectrum (typically around 750 nm) make it a valuable tool in biomedical research, where deep tissue penetration and minimal autofluorescence are critical.

The primary applications of **IR 754 Carboxylic Acid** in research are centered on its use as a fluorescent label for *in vivo* and *in vitro* imaging and as a photosensitizer in photodynamic therapy (PDT). Its utility in these areas is derived from its favorable photophysical properties and the versatility of its carboxylic acid group for bioconjugation.

Core Applications in Research

Near-Infrared (NIR) Fluorescence Imaging

The NIR window (700-1700 nm) offers significant advantages for biological imaging, including deeper tissue penetration due to reduced light scattering by biological tissues and lower autofluorescence from endogenous molecules. **IR 754 Carboxylic Acid** is designed to operate within this window, making it an excellent candidate for:

- **In vivo tumor imaging:** When conjugated to tumor-targeting moieties such as antibodies or peptides, **IR 754 Carboxylic Acid** can be used to visualize tumors deep within living organisms.
- **Cellular imaging:** Its fluorescent properties allow for the visualization and tracking of labeled molecules within cells.
- **Drug delivery vehicle tracking:** By incorporating the dye into nanoparticles or other drug delivery systems, researchers can monitor their biodistribution and accumulation at target sites.

Photodynamic Therapy (PDT)

PDT is a therapeutic modality that uses a photosensitizer, light, and oxygen to induce cell death. Upon excitation with light of a specific wavelength, the photosensitizer (in this case, **IR 754 Carboxylic Acid**) transfers energy to molecular oxygen, generating highly reactive oxygen species (ROS), such as singlet oxygen. These ROS are cytotoxic and can lead to the destruction of nearby cells, such as cancer cells. The NIR activation of **IR 754 Carboxylic Acid** allows for the treatment of deeper-seated tumors than is possible with photosensitizers that absorb in the visible range.

Bioconjugation and Probe Development

The carboxylic acid group of IR 754 is readily activated to form stable amide bonds with primary amines on biomolecules like proteins, peptides, and antibodies. This allows for the creation of targeted fluorescent probes and photosensitizers.

Quantitative Data

The following table summarizes typical photophysical and physicochemical properties of **IR 754 Carboxylic Acid**. Note that these values can be influenced by the solvent environment and conjugation to other molecules.

Property	Typical Value
Molecular Weight	~580.5 g/mol
CAS Number	2311980-68-2
Maximum Absorption (λ_{max})	745 -

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com